

Spectroscopic Characterization of Pyridinium Butyrate: A Comparative NMR Analysis Guide

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Compound of Interest

Compound Name: *Butanoic acid--pyridine (1/1)*

CAS No.: 63012-16-8

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Executive Summary

Objective: This guide provides a technical comparison between the free component precursors (Pyridine and Butyric Acid) and the resulting Pyridinium Butyrate salt complex using ^1H NMR spectroscopy. **Significance:** Pyridinium butyrate is a weak salt often utilized as a soluble proton source or catalyst in organic synthesis. Its characterization is non-trivial due to the rapid exchange equilibrium between the salt and its free components. This guide focuses on distinguishing the pyridinium cation (

) and butyrate anion (

) from their neutral counterparts.

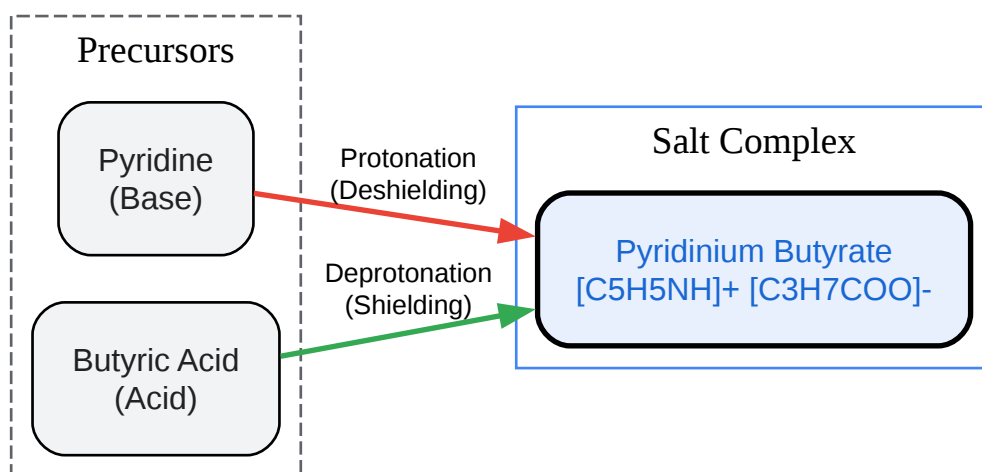
Chemical Context & Reaction Dynamics

Unlike strong mineral acid salts (e.g., Pyridinium Chloride), Pyridinium Butyrate exists in a delicate equilibrium. The chemical shift (

) observed is highly dependent on solvent polarity and concentration.

Reaction Pathway Diagram

The following diagram illustrates the proton transfer equilibrium and the numbering scheme used for spectral assignment.



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Figure 1: Formation of Pyridinium Butyrate via proton transfer.^[1] Note that in non-polar solvents (e.g.,

), the species exists largely as a tight ion pair.

Comparative Spectral Data

The following data compares the chemical shifts of the free components against the salt. Solvent: Chloroform-d (

) is the standard for this comparison to observe the salt complex. In highly polar solvents like , the salt may fully dissociate or hydrolyze, making it difficult to distinguish from free pyridine.

Table 1: Chemical Shift () Comparison^[2]

Assignment	Proton Type	Free Component (ppm)	Pyridinium Butyrate Salt (ppm)	Shift Trend ()	Mechanistic Cause
Aromatic	Ortho (H2/H6)	8.60 (d)	8.90 – 9.15 (d)	Downfield (+0.4)	Decreased electron density due to cationic N+. [1]
Aromatic	Para (H4)	7.64 (t)	8.40 – 8.60 (t)	Downfield (+0.9)	Resonance delocalization of positive charge.
Aromatic	Meta (H3/H5)	7.25 (t)	8.00 – 8.15 (t)	Downfield (+0.8)	Inductive effect of the pyridinium ring.
Labile	NH / COOH	11.92 (COOH)	12.00 – 14.50 (br)	Variable	Formation of N-H bond; participates in H-bonding. [1]
Aliphatic	-CH2	2.31 (t)	2.15 – 2.25 (t)	Upfield (-0.1)	Carboxylate anion is more electron-rich than COOH. [1]
Aliphatic	-CH2	1.64 (m)	1.60 (m)	Negligible	Distance from charge center minimizes effect. [1]
Aliphatic	-CH3	0.95 (t)	0.93 (t)	Negligible	Too distant to feel electronic effects. [1]

Note: "br" = broad signal.^[1] "d" = doublet, "t" = triplet, "m" = multiplet.

Deep Dive: Interpreting the Shifts

The Pyridinium "Fingerprint" (Downfield Shift)

The most definitive proof of salt formation is the behavior of the pyridine ring protons.

- Mechanism: Upon protonation, the lone pair on the nitrogen is occupied. The nitrogen atom becomes positively charged, exerting a strong electron-withdrawing effect on the aromatic ring.
- Observation: This "deshielding" effect moves all ring protons to a higher frequency (downfield).
- Diagnostic: If the Ortho protons remain at 8.6 ppm, salt formation has failed or the equilibrium lies entirely to the left. You must see a shift toward 9.0 ppm to confirm the Pyridinium species [1, 2].

The Butyrate Anion (Upfield Shift)

- Mechanism: Converting Butyric Acid (CCCC(=O)O) to Butyrate (CCCC(=O)[O-]) increases electron density around the carboxylate head group.^[1]
- Observation: This extra electron density "shields" the adjacent α -protons, causing a slight upfield shift (lower ppm).
- Nuance: This effect is subtler than the aromatic shift. In CCCC(=O)O, the formation of a hydrogen-bonded ion pair ($\text{PyH}^+ \dots \text{-OOC-R}$) may mitigate this shielding, keeping the shift change minimal (< 0.1 ppm) [3].^[1]

The Labile Proton (The "Wandering" Peak)

The location of the acidic proton is the most variable parameter.

- Free Acid: Sharp/Broad singlet ~11-12 ppm.[\[1\]](#)

- Salt: The proton is now attached to Nitrogen (

). In

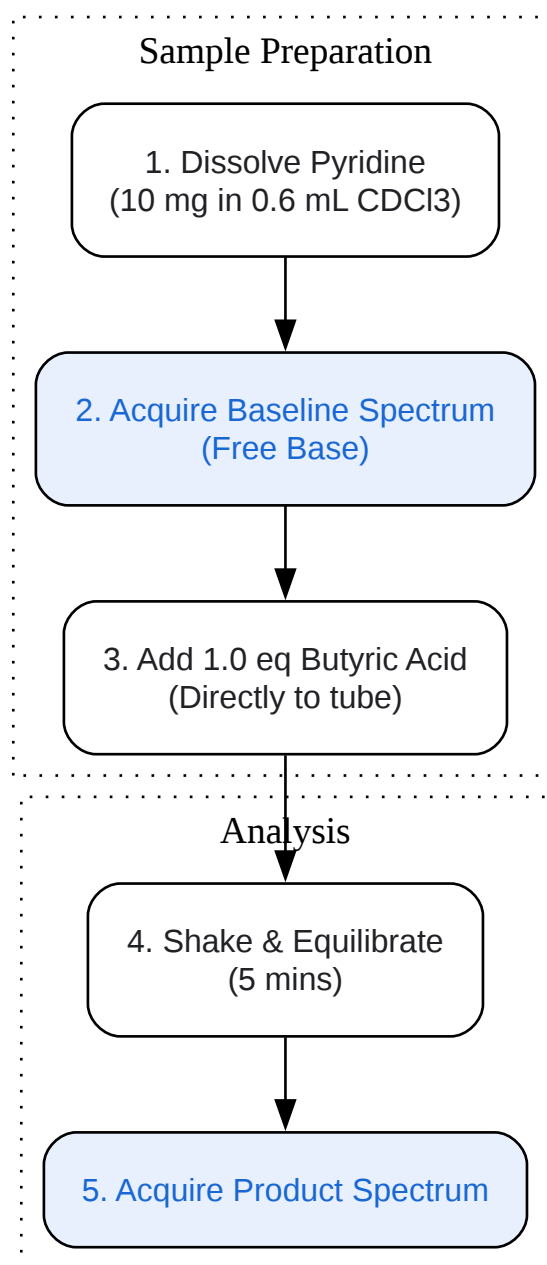
, this peak is often extremely broad and can appear anywhere from 10 to 15 ppm, or may not be visible at all if trace water causes rapid exchange.

- Validation: If you do not see the NH peak, do not panic. Rely on the Ortho-proton shift as your primary confirmation.[\[1\]](#)

Experimental Protocol: In-Situ Salt Verification

To rigorously compare the product, it is best to perform an "In-Situ Titration" experiment within the NMR tube.[\[1\]](#) This confirms the identity of the salt without isolation artifacts.

Workflow Diagram



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Figure 2: Step-by-step In-Situ NMR titration protocol.

Detailed Steps:

- Baseline Acquisition: Dissolve 10 mg of pure Pyridine in 0.6 mL

(dried over molecular sieves to prevent water interference). Run a standard ¹H scan (16 scans).

- **Stoichiometric Addition:** Using a microsyringe, add exactly 1.0 molar equivalent of Butyric Acid directly into the NMR tube.
- **Equilibration:** Cap the tube and invert gently for 2 minutes. Allow the sample to settle. The reaction is exothermic; ensure it returns to room temperature to avoid peak shifting due to temperature gradients.
- **Product Acquisition:** Run the same ^1H scan parameters.
- **Data Processing:** Overlay the two spectra.
 - **Success Criteria:** The Ortho-pyridine doublet should move from 8.60 ~8.90+ ppm.^[1]
 - **Failure Criteria:** Two distinct sets of pyridine peaks suggest slow exchange (rare) or impurities. A lack of shift suggests the acid was not added or the solvent is too wet (water acting as a base).

Troubleshooting & Common Pitfalls

Issue: "I see a shift, but it's only halfway (e.g., Ortho at 8.75 ppm)."

Cause: Fast Exchange. If you have an excess of free pyridine (or insufficient acid), the NMR timescale "averages" the signal between the free base (8.6) and the salt (9.0). **Solution:** Add a slight excess (1.1 eq) of Butyric Acid to push the equilibrium fully toward the salt form.

Issue: "The peaks are extremely broad."

Cause: Intermediate Exchange Rate.^[1] The rate of proton transfer between the acid and the base is comparable to the NMR frequency timescale. **Solution:**

- **Cool the sample:** Lowering the temperature (e.g., to -20°C) can slow the exchange, sharpening the distinct salt peaks.
- **Change Solvent:** Switch to a more polar aprotic solvent like DMSO- d_6 . DMSO stabilizes the protonated species through hydrogen bonding, often sharpening the NH signal and the

aromatic protons [4].

Issue: "The NH peak is missing."

Cause: Deuterium Exchange.[1] If your solvent contains

or trace water/alcohol, the acidic proton on the nitrogen will exchange with Deuterium (

), becoming "invisible" to ^1H NMR. Solution: Use anhydrous

or

from a fresh ampule.[1]

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